

An In-depth Technical Guide to Allyl Benzyl Ether

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Compound of Interest

Compound Name: *Allyl benzyl ether*

Cat. No.: *B088877*

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This guide provides comprehensive information on the molecular properties, synthesis, and relevant chemical pathways of **allyl benzyl ether**, tailored for researchers, scientists, and professionals in drug development.

Core Molecular and Physical Properties

Allyl benzyl ether is a colorless liquid with a characteristic sweet, ethereal, and somewhat fruity odor.^{[1][2]} It is recognized for its utility as a solvent, a synthetic intermediate, and a protecting group in organic synthesis.^{[3][4]}

Table 1: Physicochemical Properties of **Allyl Benzyl Ether**

| Property | Value | References |
|-------------------|-----------------------------------|---|
| Molecular Formula | C ₁₀ H ₁₂ O | [4] [5] [6] [7] |
| Molecular Weight | 148.20 g/mol | [5] [6] [7] [8] |
| CAS Number | 14593-43-2 | [4] |
| Density | 0.959 g/mL at 25 °C | [9] |
| Boiling Point | 204-205 °C | [9] |
| Flash Point | 76 °C (169 °F) | [9] |
| Refractive Index | n _{20/D} 1.507 | [9] |
| SMILES | <chem>C=CCOCc1ccccc1</chem> | [6] |
| InChI Key | HUGHWHMUUQNACD- UHFFFAOYSA-N | |

Experimental Protocols for Synthesis

The synthesis of **allyl benzyl ether** is commonly achieved through Williamson ether synthesis, where an alcohol is deprotonated to form an alkoxide, which then undergoes nucleophilic substitution with an alkyl halide.

Protocol 1: Synthesis using Sodium Hydride

This protocol details the synthesis of **allyl benzyl ether** from benzyl alcohol and allyl bromide using sodium hydride as a base.

Materials:

- Benzyl alcohol
- Sodium hydride (50% dispersion in mineral oil)
- Allyl bromide
- Dry dimethylformamide (DMF)

- Diethyl ether
- Sodium sulfate
- Silica gel for column chromatography
- Hexane
- Methylene chloride

Procedure:

- Under a nitrogen atmosphere, add sodium hydride (4.8 g, 0.2 mol) to benzyl alcohol (21.6 g, 0.2 mol) in 150 mL of dry DMF at room temperature.[\[10\]](#)
- Stir the suspension at room temperature for 30 minutes, then heat at 60°C for 30 minutes.[\[10\]](#)
- Add allyl bromide (24.2 g, 0.2 mol) dropwise to the suspension at 50°C with stirring.[\[10\]](#)
- Heat the reaction mixture at 90°C for 5.5 hours under nitrogen.[\[10\]](#)
- After cooling, stir the mixture at room temperature overnight.[\[10\]](#)
- Remove the DMF using a rotary evaporator.[\[10\]](#)
- Extract the resulting oil with diethyl ether and dry the organic layer over sodium sulfate.[\[10\]](#)
- Evaporate the ether.[\[10\]](#)
- Purify the crude product by silica gel column chromatography, first eluting with hexane to remove mineral oil, followed by methylene chloride to elute the **allyl benzyl ether**.[\[10\]](#)
- Evaporation of the solvent yields the final product as a pale yellow liquid.[\[10\]](#)

Protocol 2: Solvent-Free Synthesis using Potassium Hydroxide

This method provides a convenient and efficient synthesis of **allyl benzyl ether** from benzyl alcohol and allyl bromide using solid potassium hydroxide, eliminating the need for a solvent.

Materials:

- Benzyl alcohol (108 mg, 1 mmol)
- Allyl bromide
- Solid potassium hydroxide (KOH) pellets

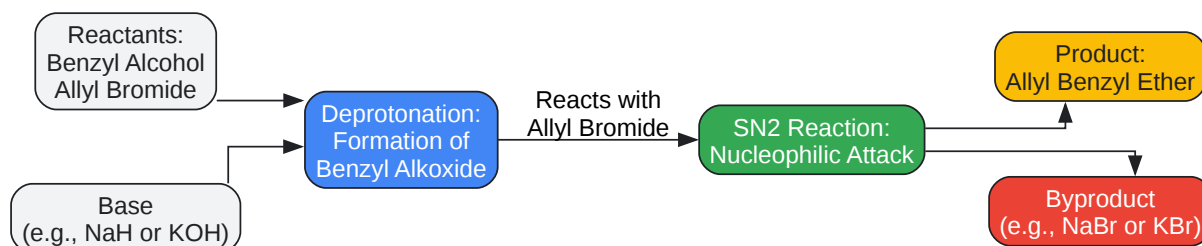
Procedure:

- In a suitable reaction vessel, mix benzyl alcohol (108 mg, 1 mmol) with an excess of allyl bromide.^{[3][11]}
- Add solid potassium hydroxide pellets to the mixture.^{[3][11]}
- Stir the reaction mixture at room temperature. The reaction progress can be monitored by thin-layer chromatography (TLC).^[11]
- The reaction typically proceeds to high yield (e.g., 96%) within 4.5 to 5 hours.^{[2][3]}
- Upon completion, the crude product can be purified by direct loading onto a silica gel pad and eluting with an appropriate solvent like n-hexane.^[11]

Chemical Pathways and Relationships

Synthesis Workflow Diagram

The following diagram illustrates the key steps in the Williamson ether synthesis of **allyl benzyl ether** from benzyl alcohol and allyl bromide.



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Caption: Williamson ether synthesis of **Allyl Benzyl Ether**.

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- To cite this document: BenchChem. [An In-depth Technical Guide to Allyl Benzyl Ether]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b088877#allyl-benzyl-ether-molecular-weight-and-formula]

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